

# 2-Fluoro-6-methoxyaniline molecular weight and formula

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## Compound of Interest

Compound Name: 2-Fluoro-6-methoxyaniline

Cat. No.: B1297489

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## 2-Fluoro-6-methoxyaniline: Key Chemical Properties

**2-Fluoro-6-methoxyaniline**, a notable compound in organic synthesis, possesses a unique molecular structure that makes it a valuable intermediate in the production of pharmaceuticals and agrochemicals.<sup>[1][2]</sup> This technical overview details its fundamental chemical properties.

## Molecular Formula and Weight

The chemical formula for **2-Fluoro-6-methoxyaniline** is C<sub>7</sub>H<sub>8</sub>FN<sub>2</sub>O.<sup>[1][3][4][5]</sup> Its molecular weight is 141.14 g/mol.<sup>[1][3][4][5][6]</sup>

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>8</sub> FN <sub>2</sub> O <sup>[1][3][4][5]</sup>
Molecular Weight	141.14 g/mol <sup>[1][3][4][5][6]</sup>
CAS Number	446-61-7 <sup>[1][3][4][5]</sup>

## Physical and Chemical Properties

**2-Fluoro-6-methoxyaniline** is typically a clear, peach or khaki-colored, slightly viscous liquid.<sup>[3][4][6]</sup> It has a boiling point of approximately 208 °C and a density of about 1.176 g/cm<sup>3</sup>.<sup>[3][4]</sup>

[6]

This compound is utilized as a building block in the synthesis of more complex molecules due to the strategic placement of its fluorine and methoxy groups on an aniline core.[1][2] The presence of the fluorine atom can enhance metabolic stability and binding affinity in drug design.[2]

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